

2-Fluoropyridin-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoropyridin-4-ol

Cat. No.: B1303124

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In-Depth Technical Guide: 2-Fluoropyridin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides the fundamental physicochemical properties of **2-Fluoropyridin-4-ol**, a key heterocyclic compound often utilized in medicinal chemistry and materials science.

Physicochemical Data

The core molecular attributes of **2-Fluoropyridin-4-ol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C5H4FNO
Molecular Weight	113.09 g/mol

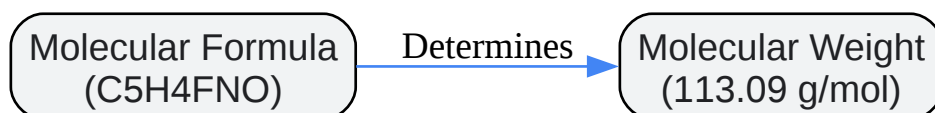
Detailed Breakdown:

- Molecular Formula:** C5H4FNO^{[1][2]} This formula indicates that a single molecule of **2-Fluoropyridin-4-ol** is composed of five carbon atoms, four hydrogen atoms, one fluorine atom, one nitrogen atom, and one oxygen atom.

- Molecular Weight: 113.09^{[1][2]} The molar mass of the compound is 113.09 grams per mole, a critical value for experimental design and quantitative analysis.^{[1][2]}

Logical Relationship of Molecular Properties

The molecular formula is the foundational identifier of a chemical compound, from which the molecular weight is calculated. The relationship is direct and fundamental to all chemical analysis.



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Caption: Relationship between Molecular Formula and Molecular Weight.

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References

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